

# safety and handling of (R)-1-(2-fluorophenyl)ethanamine

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## Compound of Interest

Compound Name: (R)-1-(2-fluorophenyl)ethanamine

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An In-depth Technical Guide to the Safe Handling of (R)-1-(2-fluorophenyl)ethanamine

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This guide provides a comprehensive overview of the critical safety protocols and handling procedures for (R)-1-(2-fluorophenyl)ethanamine. Designed for researchers, scientists, and drug development professionals, this document synthesizes technical data with practical, field-proven insights to ensure safe and effective laboratory operations.

## Introduction: The Significance and Hazard Profile of a Key Chiral Building Block

(R)-1-(2-fluorophenyl)ethanamine is a chiral amine that serves as a crucial intermediate and building block in medicinal chemistry and pharmaceutical development. The strategic incorporation of a fluorine atom onto the phenyl ring can enhance metabolic stability, binding affinity, and lipophilicity of target molecules, making this compound highly valuable in the synthesis of novel therapeutics.<sup>[1][2]</sup> Its amine functional group is highly reactive, allowing it to participate in a wide range of chemical reactions.<sup>[1]</sup>

However, the same reactivity and chemical properties that make it a valuable synthetic tool also contribute to its significant hazard profile. (R)-1-(2-fluorophenyl)ethanamine is classified as a corrosive, irritant, and combustible substance.<sup>[3][4][5]</sup> A thorough understanding and rigorous application of safety protocols are therefore not merely procedural but are fundamental to

protecting personnel, ensuring experimental integrity, and maintaining regulatory compliance. This guide provides the necessary framework for achieving these objectives.

## Chemical and Physical Properties

A precise understanding of the compound's physical properties is the foundation of a robust safety assessment. These characteristics influence its behavior under various laboratory conditions and inform the selection of appropriate storage and handling procedures.

Property	Value	Source(s)
CAS Number	185545-90-8	[3][4]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> FN	[4]
Molecular Weight	139.17 g/mol	[4]
Appearance	Clear liquid	[5]
Boiling Point	179.8 ± 15.0 °C (Predicted)	[5]
Density	1.063 ± 0.06 g/cm <sup>3</sup> (Predicted)	[5]
pKa	8.62 ± 0.10 (Predicted)	[5]
Form	The free base is a liquid; the hydrochloride salt is a solid.	[5][6]

## Hazard Identification and GHS Classification

**(R)-1-(2-fluorophenyl)ethanamine** and its hydrochloride salt are classified as hazardous under the Globally Harmonized System (GHS). The specific hazards necessitate strict adherence to the precautionary measures outlined.

Signal Word: Danger [4][5]

GHS Hazard Pictograms:

- GHS05 (Corrosion): Indicates the substance causes severe skin burns and eye damage. [4][5]

- GHS07 (Exclamation Mark): Indicates it may cause respiratory irritation, skin irritation, and is harmful if swallowed.[3][7][8]

Hazard Statements (H-phrases):

Code	Statement	Source(s)
H227	Combustible liquid.	[3]
H302	Harmful if swallowed.	[5][6][7]
H314	Causes severe skin burns and eye damage.	[4][5]
H315	Causes skin irritation. (Note: H314 takes precedence)	[3][6][8]
H319	Causes serious eye irritation. (Note: H314 takes precedence)	[3][6][8]
H332	Harmful if inhaled.	[6]
H335	May cause respiratory irritation.	[3][5][6][8]

Toxicological Summary: Exposure to **(R)-1-(2-fluorophenyl)ethanamine** can lead to acute health effects. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.

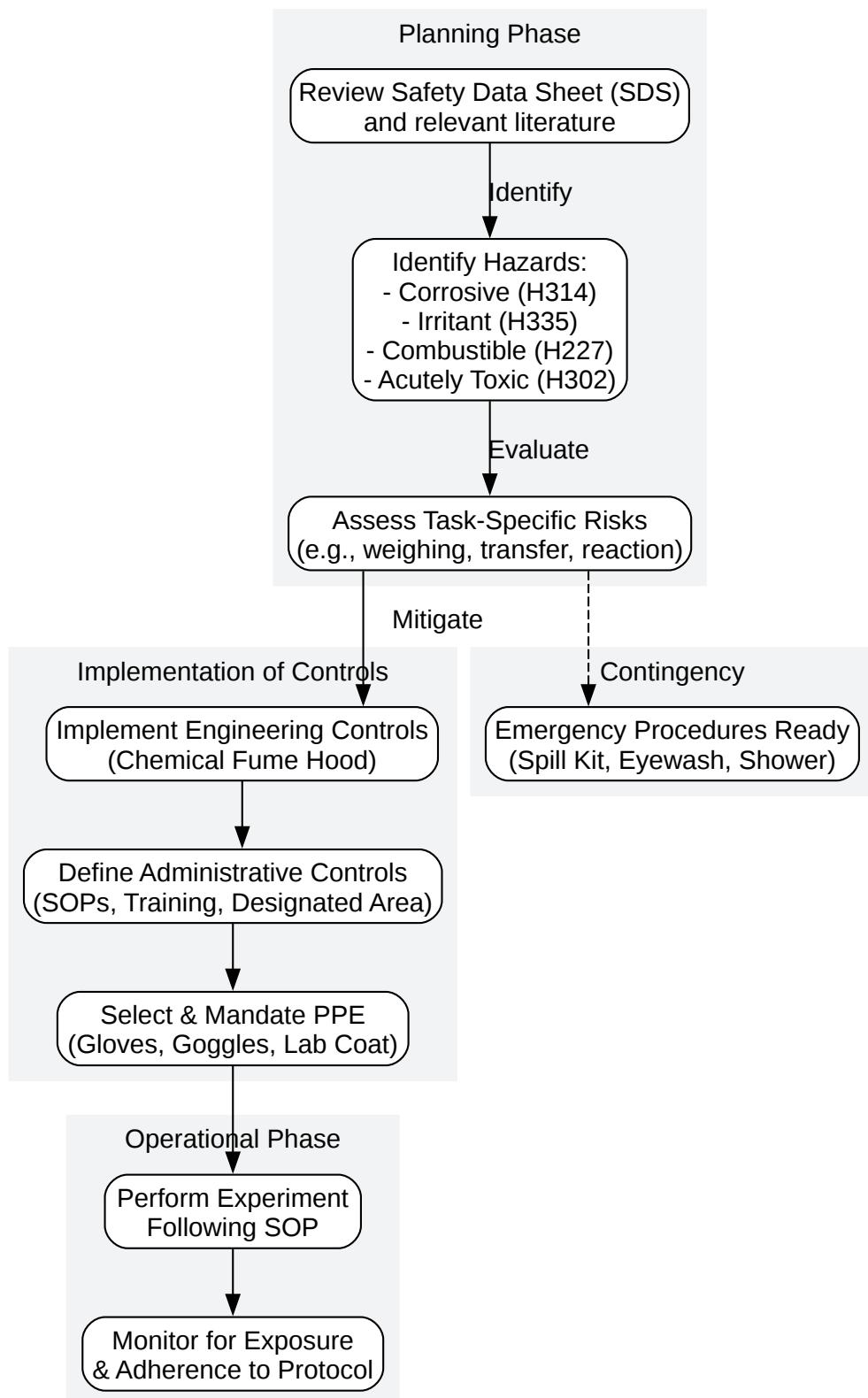
- Skin Contact: Causes severe skin burns and damage.[4][5] Promptly flush the affected area with copious amounts of water and remove contaminated clothing.[9]
- Eye Contact: Causes serious eye damage, potentially leading to irreversible injury.[4][5] Immediate and prolonged rinsing with water (for at least 15-20 minutes) is critical.[9][10]
- Inhalation: Vapors or mists can cause severe irritation to the respiratory tract.[3][8] If inhaled, the individual must be moved to fresh air immediately.[11]

- Ingestion: Harmful if swallowed and can cause burns to the gastrointestinal tract.[5][6] Do not induce vomiting.[7]

In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet (SDS) to the responding medical professionals.[11]

## Risk Assessment and Control Measures

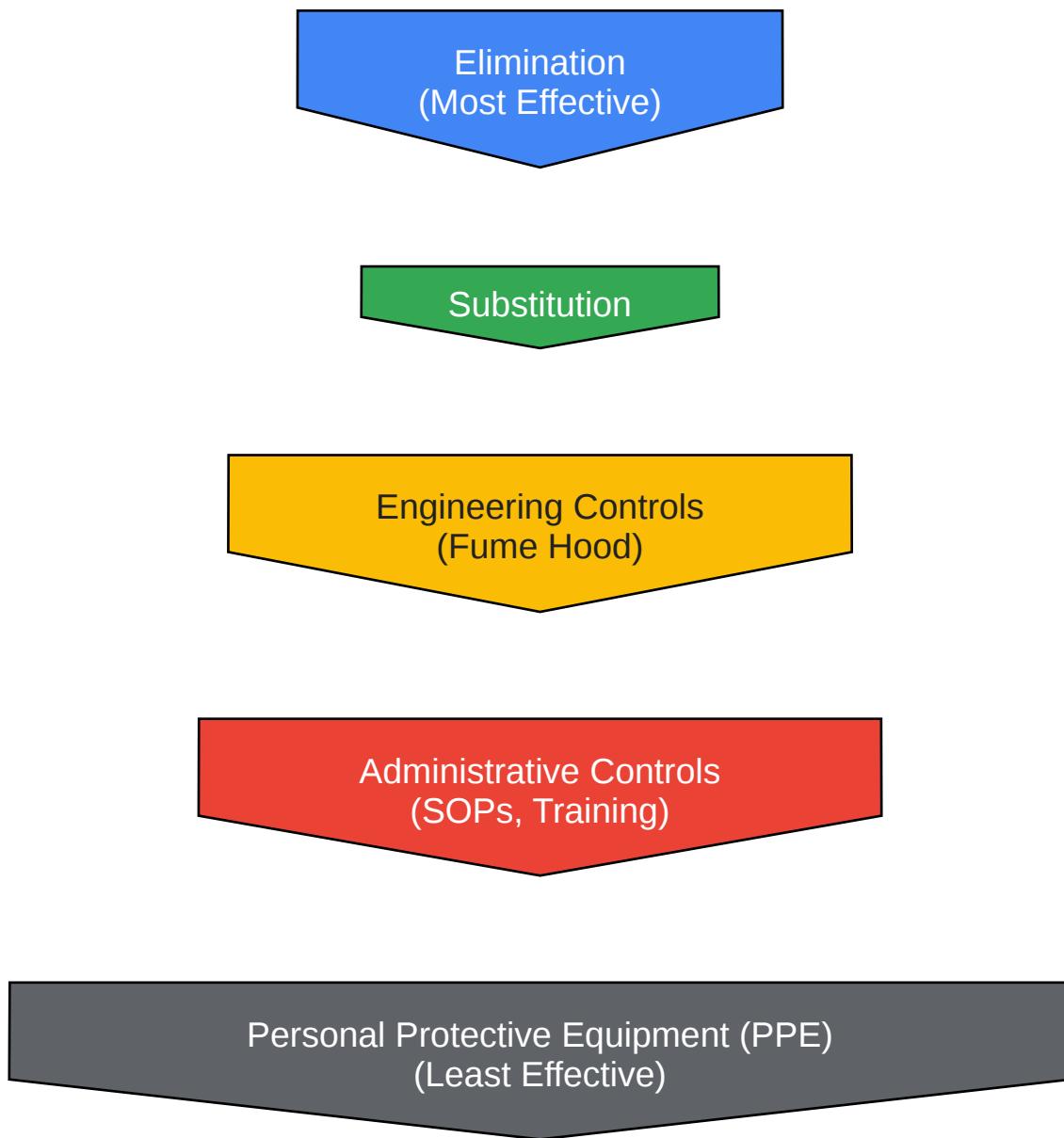
A systematic approach to risk assessment is mandatory before any work with this compound begins. This involves identifying potential hazards, evaluating risks, and implementing a hierarchy of controls to mitigate them.

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Caption: Risk assessment workflow for handling **(R)-1-(2-fluorophenyl)ethanamine**.

## Hierarchy of Controls

The most effective way to manage laboratory hazards is to follow the hierarchy of controls. This framework prioritizes control methods from most to least effective.



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*Caption: Hierarchy of controls applied to laboratory chemical safety.*

- Engineering Controls: All work involving **(R)-1-(2-fluorophenyl)ethanamine** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[9]

The work should be performed at least six inches inside the hood sash.[12] Facilities must be equipped with an accessible eyewash station and safety shower.[11][13]

- **Administrative Controls:** Develop and strictly follow Standard Operating Procedures (SOPs) for all tasks involving this chemical.[14] Ensure all personnel are trained on the specific hazards and handling procedures.[14] Do not work alone when handling this material.[14]
- **Personal Protective Equipment (PPE):** PPE is the last line of defense and must be used in conjunction with engineering and administrative controls.

## Personal Protective Equipment (PPE) Protocol

The correct selection and use of PPE is non-negotiable.[14]

- **Eye and Face Protection:** Chemical splash goggles are mandatory.[14][15] For tasks with a higher risk of splashing, such as transferring large volumes, a face shield must be worn in addition to goggles.[14]
- **Skin Protection:**
  - **Gloves:** Wear appropriate chemical-resistant gloves.[16] Nitrile gloves may be suitable for incidental contact, but for prolonged handling or immersion, heavier-duty gloves such as butyl rubber or Viton® should be considered. Always consult the glove manufacturer's compatibility chart and inspect gloves for damage before each use.[9][14]
  - **Lab Coat:** A flame-resistant lab coat that covers the arms and closes in the front is required.[17][14]
- **Footwear:** Closed-toe shoes made of a non-porous material must be worn at all times in the laboratory.[15]

## Step-by-Step Handling and Storage Protocols

Adherence to a strict, validated protocol is essential for minimizing risk during handling and storage.

### Handling Protocol

- Preparation: Before handling, ensure the chemical fume hood is operational and the work area is clean and uncluttered.[16] Confirm that the eyewash station, safety shower, and an appropriate spill kit are accessible.
- Personal Protective Equipment: Don the required PPE as detailed in Section 4.2.
- Container Handling: Keep the container tightly closed when not in use.[11] When transferring the liquid, hold the container away from the body and pour slowly and carefully to avoid splashing.[12] Use a funnel for transfers into containers with narrow openings.[17]
- Ignition Sources: As a combustible liquid, keep it away from heat, sparks, and open flames. [3][13] Use measures to prevent the buildup of electrostatic charge.[10]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[9][11] Clean the work area and decontaminate any equipment used.

## Storage Protocol

Proper storage is critical for maintaining chemical stability and preventing hazardous situations.

- Location: Store in a cool, dry, and well-ventilated area.[11][13][18]
- Container: Keep the container tightly sealed to prevent the release of vapors.[11][18] Some suppliers recommend storage under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C for long-term stability.[5][19]
- Incompatibilities: Store away from incompatible materials, particularly strong oxidizing agents.[13] Do not store acids and bases together.
- Labeling: Ensure all containers are clearly and accurately labeled with the full chemical name and associated hazards.[17]

## Spill and Disposal Procedures

### Spill Response

In the event of a spill, immediate and correct action is required.

- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or ventilation is inadequate.
- Ventilate: Ensure the area is well-ventilated, using the fume hood to contain vapors.
- Contain: Prevent the spill from spreading or entering drains.[10]
- Absorb: For small spills, use an inert, non-combustible absorbent material such as sand, vermiculite, or a commercial chemical absorbent.[10]
- Collect and Dispose: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[11]

## Waste Disposal

Disposal of **(R)-1-(2-fluorophenyl)ethanamine** and any contaminated materials must be treated as hazardous waste.

- Do not dispose of this chemical down the drain.[16]
- All waste must be disposed of through a licensed professional waste disposal service in accordance with all applicable federal, state, and local environmental regulations.[11]

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